

Application Notes and Protocols for sec-Butyl Isopropyl Ether in Organic Synthesis

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Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

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Introduction

Sec-butyl isopropyl ether (SBIPE) is emerging as a promising green solvent alternative in organic synthesis. Its branched alkyl structure contributes to a desirable balance of properties, including a moderate boiling point, low water solubility, and a potentially favorable safety profile compared to traditional ethereal solvents like tetrahydrofuran (THF) and diethyl ether (Et₂O). These characteristics make it a viable candidate for a range of applications, from organometallic reactions to extraction processes. This document provides detailed application notes, experimental protocols, and comparative data to guide researchers in the effective use of SBIPE.

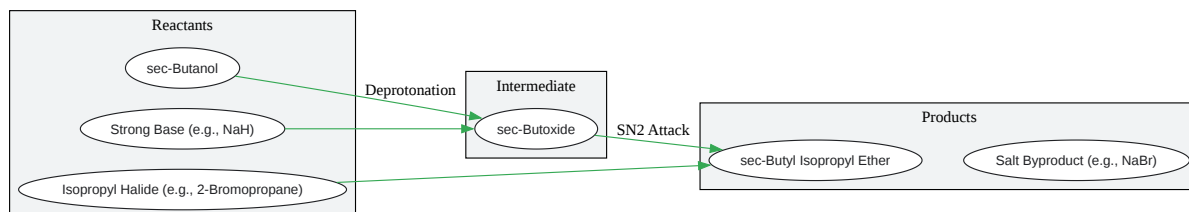
Physical and Chemical Properties

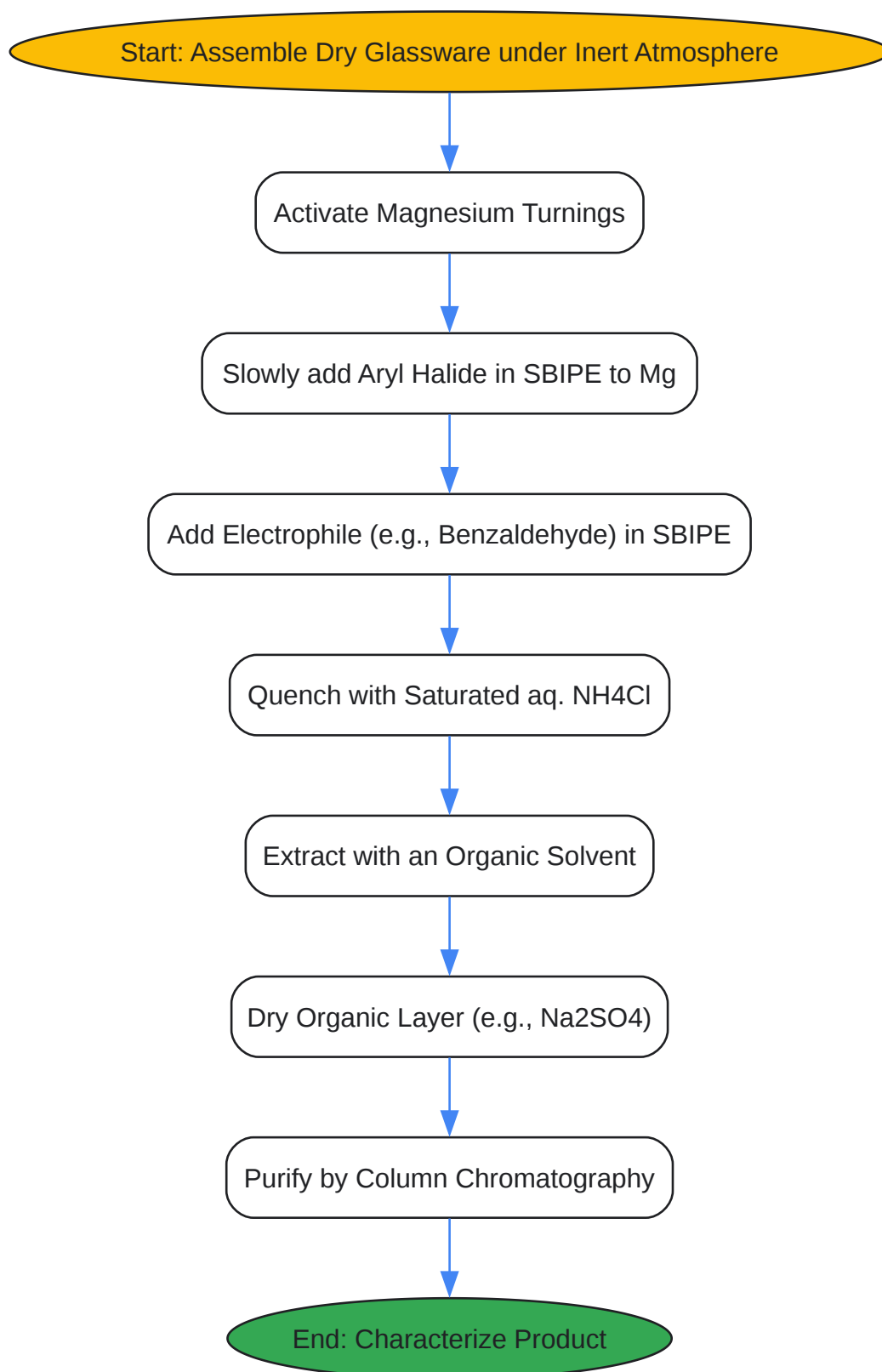
A thorough understanding of a solvent's physical properties is crucial for its effective implementation in experimental design. The following table summarizes the key physical properties of **sec-butyl isopropyl ether** and compares them with other common ethereal solvents.

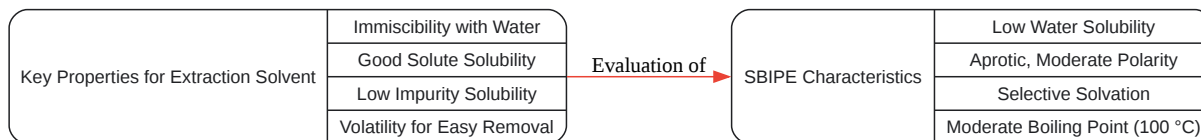
Property	sec-Butyl Isopropyl Ether (SBIPE)	Tetrahydrofuran (THF)	2-Methyltetrahydrofuran (2-MeTHF)	tert-Butyl Methyl Ether (MTBE)
CAS Number	18641-81-1	109-99-9	96-47-9	1634-04-4
Molecular Formula	C ₇ H ₁₆ O	C ₄ H ₈ O	C ₅ H ₁₀ O	C ₅ H ₁₂ O
Molecular Weight (g/mol)	116.20[1]	72.11	86.13	88.15
Boiling Point (°C)	100[2]	66	80[1]	55.2
Melting Point (°C)	-108.83 (estimated)	-108.4	-136[1]	-108.6[3]
Density (g/mL @ 20°C)	~0.759 (at 25°C)	0.889	0.854	0.7404[3]
Water Solubility	Low	Miscible	14 g/100 mL (20°C)[1]	4.8 g/100 mL
Flash Point (°C)	~10 (estimated)	-14	-11[1]	-28
Peroxide Formation	Potential for peroxide formation	High	Lower than THF	Very low[4]

Synthesis of sec-Butyl Isopropyl Ether

The Williamson ether synthesis is a common and versatile method for the preparation of asymmetrical ethers like **sec-butyl isopropyl ether**.^[4] This S_N2 reaction involves the reaction of an alkoxide with a primary or secondary alkyl halide.







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